

Application Notes and Protocols for Cross-Coupling Reactions Involving Pyrazole Compounds

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Compound of Interest

Compound Name:	Methyl 5-bromo-1H-pyrazole-3-carboxylate
CAS No.:	1328893-17-9
Cat. No.:	B578490

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Introduction

Pyrazole-containing compounds are a cornerstone in medicinal chemistry and drug discovery, appearing in a wide array of pharmaceuticals due to their diverse biological activities.[1] The functionalization of the pyrazole core is crucial for modulating the pharmacological properties of these molecules. Transition metal-catalyzed cross-coupling reactions have emerged as powerful and versatile tools for the synthesis of functionalized pyrazoles, enabling the formation of carbon-carbon and carbon-nitrogen bonds with high efficiency and selectivity.[2] This document provides detailed application notes and experimental protocols for key cross-coupling reactions involving pyrazole compounds, including Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig reactions, as well as direct C-H functionalization.

General Experimental Workflow

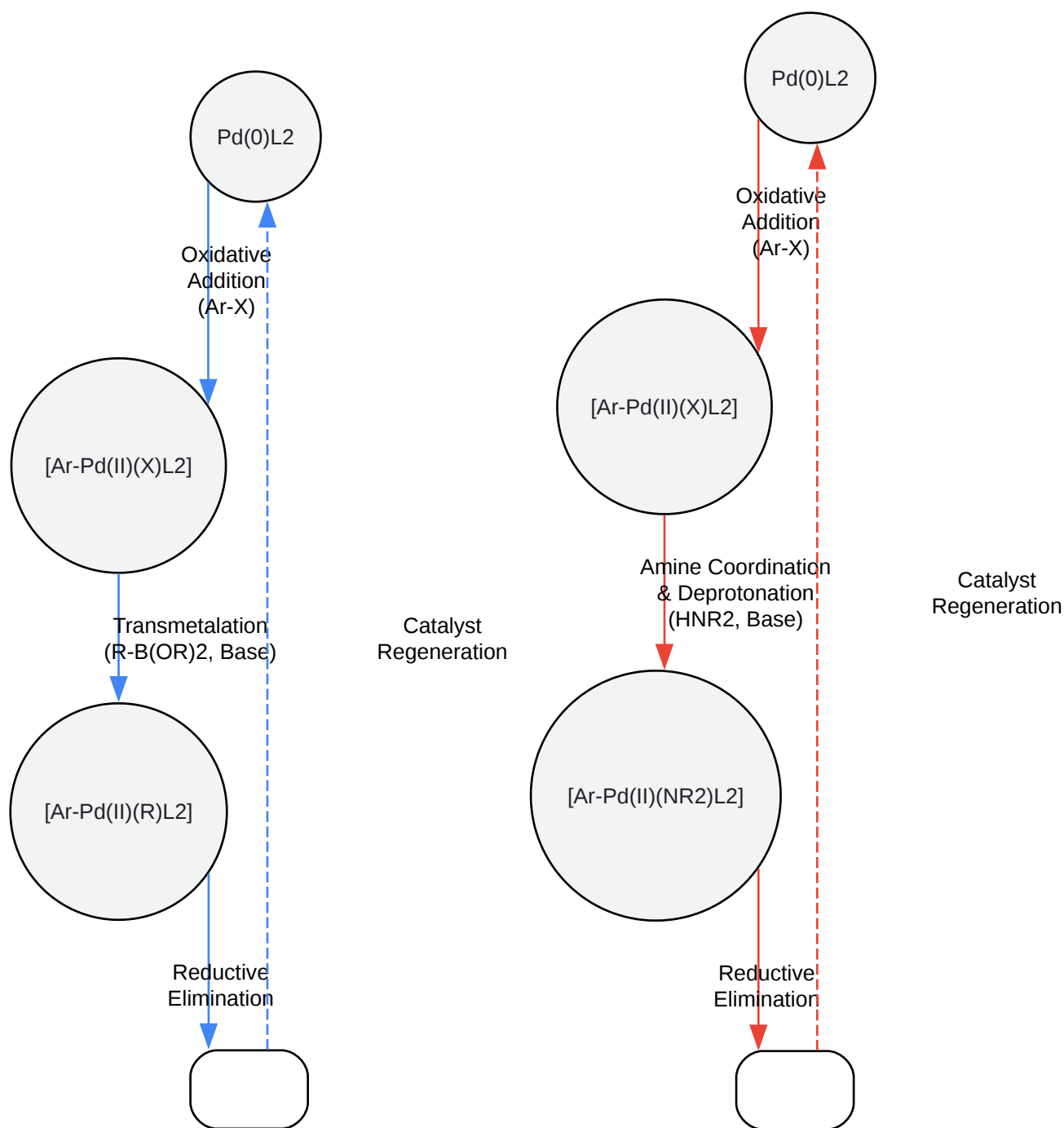
The following diagram illustrates a typical workflow for a palladium-catalyzed cross-coupling reaction involving a pyrazole substrate.

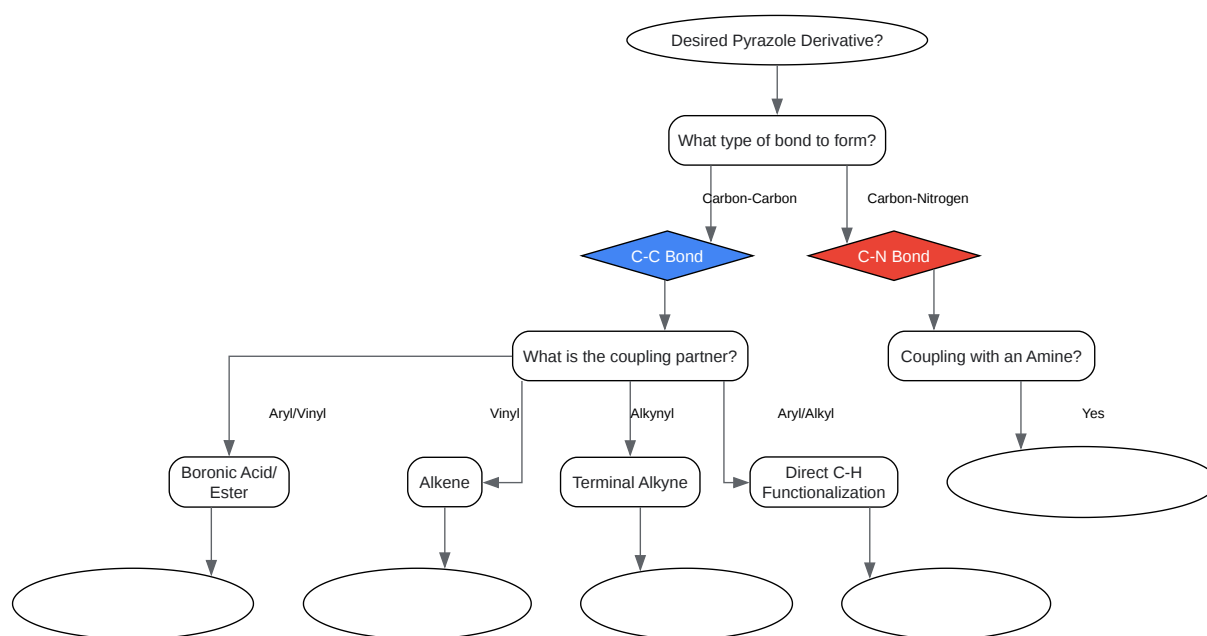


FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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